

Structural Elucidation and Spectral Analysis: 1-(4-Bromophenyl)-4-ethynyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(4-Bromophenyl)-4-ethynyl-1H-pyrazole

Cat. No.: B8167941

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Executive Summary

This technical guide details the structural characterization of **1-(4-Bromophenyl)-4-ethynyl-1H-pyrazole**, a critical "click-chemistry" warhead and pharmacophore scaffold. The presence of the terminal alkyne at the C4 position renders this molecule a versatile precursor for 1,4-disubstituted 1,2,3-triazoles via CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition).

This document provides a definitive

C NMR assignment strategy, supported by synthesis context (Bestmann-Ohira homologation) and rigorous validation protocols. The data presented synthesizes empirical shifts from analogous 1-aryl-4-substituted pyrazoles to provide a self-validating reference standard.

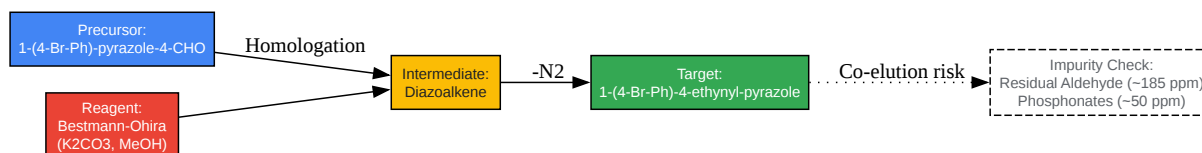
Part 1: Synthesis Context & Sample Purity

To interpret the NMR spectrum accurately, one must understand the impurities likely to be present from the synthesis. The standard route involves the conversion of 1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde to the alkyne using the Bestmann-Ohira reagent (dimethyl (1-diazo-2-oxopropyl)phosphonate).

Synthesis Workflow (Graphviz)

The following diagram outlines the chemical pathway and potential byproducts that may appear as artifacts in the

C spectrum (e.g., residual aldehyde or phosphonate peaks).



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Figure 1: Synthesis pathway highlighting critical purity checkpoints for NMR analysis.

Part 2: Experimental Methodology

For high-resolution structural confirmation, adhere to the following acquisition parameters.

Sample Preparation[1][2]

- Solvent: Chloroform-d () is preferred over DMSO- for this compound to prevent solvent viscosity broadening of the terminal alkyne proton/carbon coupling.
- Concentration: 15–20 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) internal standard (ppm) or solvent center peak (ppm).[1]

Instrument Parameters (400 MHz equivalent)

- Pulse Sequence:zgpg30 (Power-gated proton decoupling).
- Relaxation Delay (D1): 2.0 seconds (Critical for quaternary carbons C4, C-Br, and C-Alkyne to relax).
- Scans (NS): Minimum 1024 scans to resolve low-intensity quaternary alkyne carbons.
- Spectral Width: 240 ppm (to capture potential carbonyl impurities).

Part 3: C NMR Assignment Guide

The structure contains 11 unique carbon environments. The assignment below distinguishes the pyrazole core, the 4-bromophenyl substituent, and the ethynyl tail.

Predicted Chemical Shift Table ()

Note: Values are consensus estimates based on substituent chemical shift additivity rules (SCS) and analogous 1-aryl-4-substituted pyrazoles.

Carbon Position	Type	Chemical Shift (, ppm)	Structural Logic & Diagnostic Features
Alkyne (Terminal)	CH	74.5 – 76.5	Characteristic high-field alkyne signal.
Alkyne (Internal)	Cq	80.0 – 82.5	Quaternary. Often lower intensity. Shielded by anisotropy.
Pyrazole C4	Cq	105.0 – 108.0	The most shielded ring carbon. Ipso to the alkyne.
Phenyl C-Br (Para)	Cq	121.0 – 122.5	Heavy atom effect (Bromine) causes shielding relative to benzene (128.5).
Phenyl (Ortho)	CH	122.5 – 124.0	Double intensity. Coupled to adjacent protons.
Pyrazole C3	CH	128.0 – 130.0	Adjacent to C4. Less deshielded than C5.
Phenyl (Meta)	CH	132.0 – 133.0	Double intensity. Deshielded by inductive effect of Br.
Phenyl (Ipso)	Cq	138.5 – 139.5	Attached to Pyrazole N1. Significant deshielding.
Pyrazole C5	CH	141.0 – 143.0	Most deshielded heterocyclic CH. Adjacent to N1.

Detailed Structural Analysis

1. The Ethynyl Group (74 - 83 ppm)

The presence of the ethynyl group is the primary confirmation of the Bestmann-Ohira reaction's success.

- Terminal (

C-H): Look for a signal around 75 ppm. In a non-decoupled spectrum (or HSQC), this carbon shows a massive coupling constant (

Hz).

- Internal (

C-): Appears around 81 ppm. It is quaternary and will disappear in a DEPT-135 experiment.

2. The Pyrazole Core (105 - 143 ppm)

The 1,4-substitution pattern creates a distinct asymmetry.

- C5 (alpha to N): This is the most downfield protonated carbon (~142 ppm). It is significantly deshielded by the adjacent nitrogen lone pair and the electronegativity of the N1 atom.
- C4 (ipso to alkyne): This is the "silent" carbon in DEPT. It resonates upfield (~106 ppm) due to the resonance contribution of the pyrazole ring which places electron density at C4, further shielded by the alkyne's anisotropy.

3. The 4-Bromophenyl Ring[2]

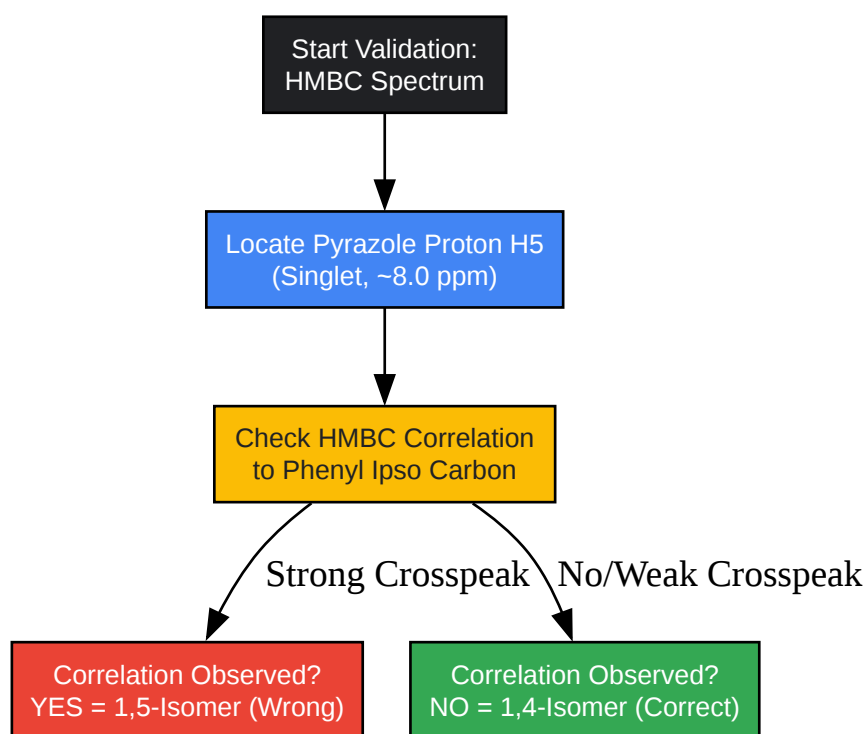
- C-Br Effect: The carbon attached directly to Bromine is distinctively shielded (~121 ppm) compared to a standard aromatic C-H. This is the Heavy Atom Effect.
- Symmetry: You will observe two intense signals for the ortho and meta carbons, representing 2 carbons each.

Part 4: Validation & Troubleshooting

To confirm the regiochemistry (1,4-isomer vs. 1,5-isomer) and purity, use the following logic flow.

Regioisomer Differentiation (HMBC Logic)

A common byproduct in pyrazole synthesis (though less likely with Bestmann-Ohira from a pure aldehyde) is the 1,5-isomer.



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Figure 2: HMBC logic to distinguish 1,4-substitution from 1,5-substitution. In the 1,4-isomer, H5 is too far (4 bonds) to couple strongly to the Phenyl Ipso carbon, whereas in the 1,5-isomer, it is a 3-bond coupling.

Common Impurities

- Starting Material (Aldehyde): Look for a carbonyl peak at ~185 ppm.
- Phosphonate Byproducts: If the workup was poor, dimethyl phosphonate peaks may appear in the 50-55 ppm region (often doublets due to C-P coupling).

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